

In-depth Technical Guide on the Discovery and Synthesis of Water (H₂O)

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Compound of Interest

Compound Name: 2002-H2O

Cat. No.: B1663990

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Disclaimer: The initial query for "**2002-H2O**" did not correspond to a known scientific discovery or molecule in the available literature. This guide proceeds under the assumption that the user is interested in the discovery and synthesis of water (H₂O), a cornerstone of modern chemistry.

This technical guide provides a comprehensive overview of the historical discovery of water's chemical composition and the various pathways for its synthesis. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and pathway visualizations.

The Discovery of the Chemical Composition of Water

The understanding of water as a compound, rather than an element, was a pivotal moment in the history of chemistry. This discovery, which took place in the late 18th century, overturned the long-held classical belief in the four elements: earth, air, fire, and water.

Key Historical Experiments

The discovery of water's composition was the culmination of work by several notable scientists:

- Henry Cavendish (1781): Cavendish conducted experiments with "inflammable air" (hydrogen) and "dephlogisticated air" (oxygen).^{[1][2]} He found that when a mixture of these two gases was ignited, a dew-like substance was formed, which he identified as pure water.

[1][3] His meticulous and quantitative experiments laid the groundwork for understanding water as a compound.[1]

- Joseph Priestley (1781): Priestley also performed experiments where he sparked a mixture of inflammable air and common air in a closed glass vessel, noticing the formation of moisture.[1]
- Antoine-Laurent Lavoisier (1783-1785): Lavoisier, often called the "father of modern chemistry," repeated and expanded upon Cavendish's experiments. In 1783, he reported to the French Academy of Sciences that water was a compound of hydrogen and oxygen.[1][4] In a notable 1785 experiment, Lavoisier both decomposed water into hydrogen and oxygen and then synthesized it back from these elements, providing definitive proof of its composition.[5] He quantitatively showed that water was composed of approximately 85% oxygen and 15% hydrogen by weight.[6]

Experimental Protocol: Electrolysis of Water

A foundational experiment to demonstrate the composition of water is its decomposition by electrolysis. This process uses an electric current to break water down into its constituent elements, hydrogen and oxygen.

Objective: To decompose water into hydrogen and oxygen gas and to determine the volumetric ratio of the products.

Materials:

- Hoffman electrolysis apparatus (or a similar setup with two inverted burettes or test tubes over electrodes)
- DC power source (9V battery or a laboratory power supply)
- Distilled water
- An electrolyte (e.g., a small amount of sulfuric acid or sodium sulfate to increase conductivity)
- Connecting wires with alligator clips

- Wooden splints and a lighter or matches

Procedure:

- Fill the electrolysis apparatus with distilled water, ensuring the two collection tubes are completely filled.
- Add a small amount of electrolyte to the water to allow for the conduction of electricity.
- Connect the positive terminal of the DC power source to the anode and the negative terminal to the cathode.
- Observe the formation of gas bubbles at both electrodes as the current flows through the water.
- Collect the gases in the inverted tubes until a significant volume has accumulated. Note that the volume of gas produced at the cathode is approximately double that produced at the anode.
- Once a sufficient amount of gas is collected, disconnect the power source.
- Test the gas in the tube from the cathode (hydrogen) by bringing a glowing splint to its opening. A "popping" sound will be heard.
- Test the gas in the tube from the anode (oxygen) by bringing a glowing splint to its opening. The splint will relight.

Expected Results: The volume of hydrogen gas produced is twice the volume of oxygen gas, confirming the 2:1 ratio of hydrogen to oxygen atoms in a water molecule.

Synthesis Pathways of Water

Water can be synthesized through various chemical and biological pathways. The following sections detail the most significant of these.

Direct Synthesis from Hydrogen and Oxygen

The direct combination of hydrogen and oxygen gas is a highly exothermic reaction that produces water.^[7]

Reaction Equation: $2\text{H}_2(\text{g}) + \text{O}_2(\text{g}) \rightarrow 2\text{H}_2\text{O}(\text{l}) + \text{energy}$

Quantitative Data:

Parameter	Value
Enthalpy of Formation (ΔH°_f)	-285.8 kJ/mol
Gibbs Free Energy of Formation (ΔG°_f)	-237.1 kJ/mol
Molar Mass of H_2O	18.015 g/mol
Stoichiometric Ratio ($\text{H}_2:\text{O}_2$)	2:1 by volume

Experimental Protocol: Laboratory Scale Synthesis of Water

Objective: To safely demonstrate the synthesis of water from hydrogen and oxygen gas.

Materials:

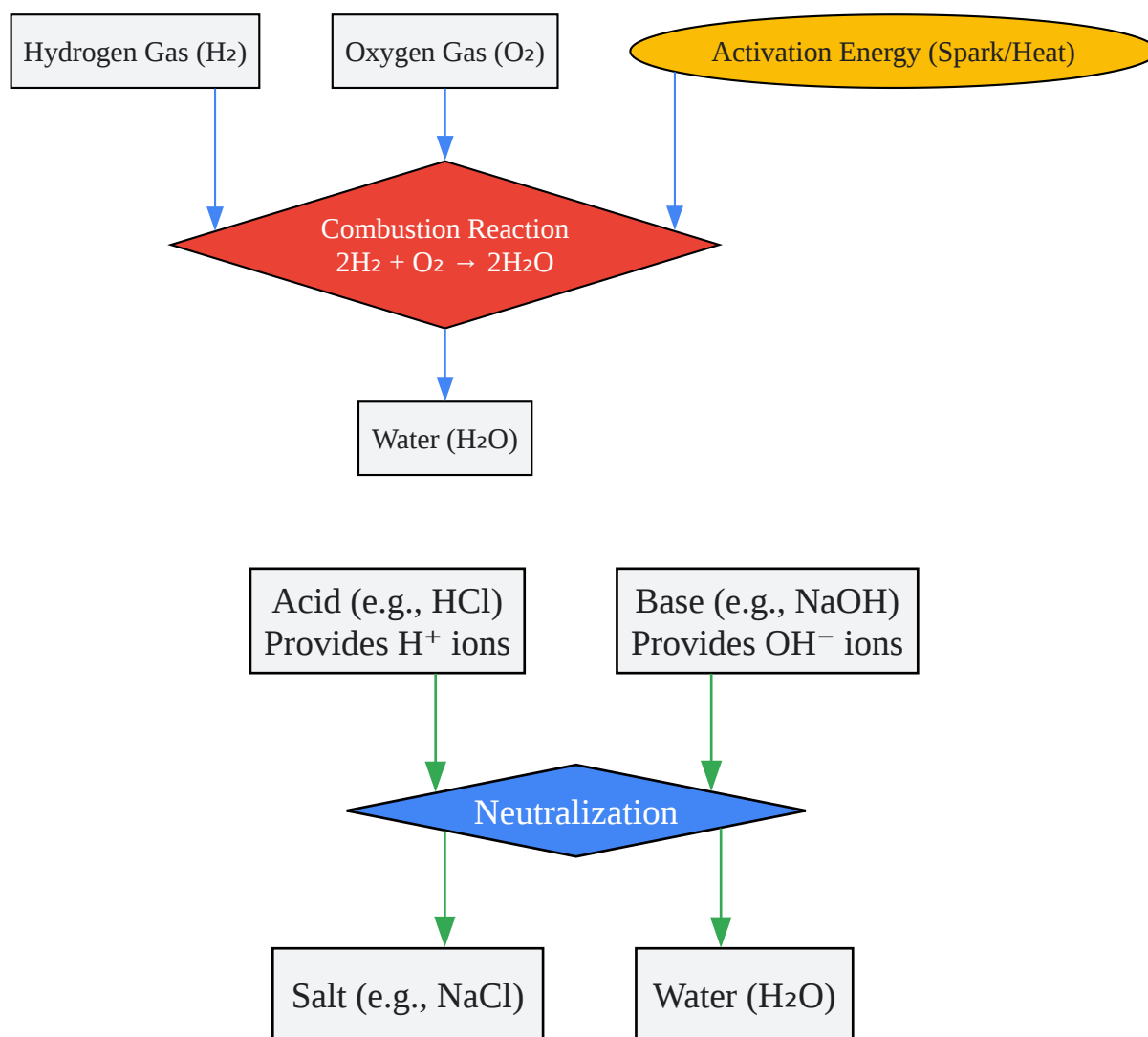
- Hydrogen gas source (e.g., Kipp's apparatus or a gas cylinder)
- Oxygen gas source (gas cylinder)
- A reaction chamber with an ignition source (e.g., a spark gap)
- A condenser to collect the liquid water
- Appropriate safety equipment (safety shield, ear protection)

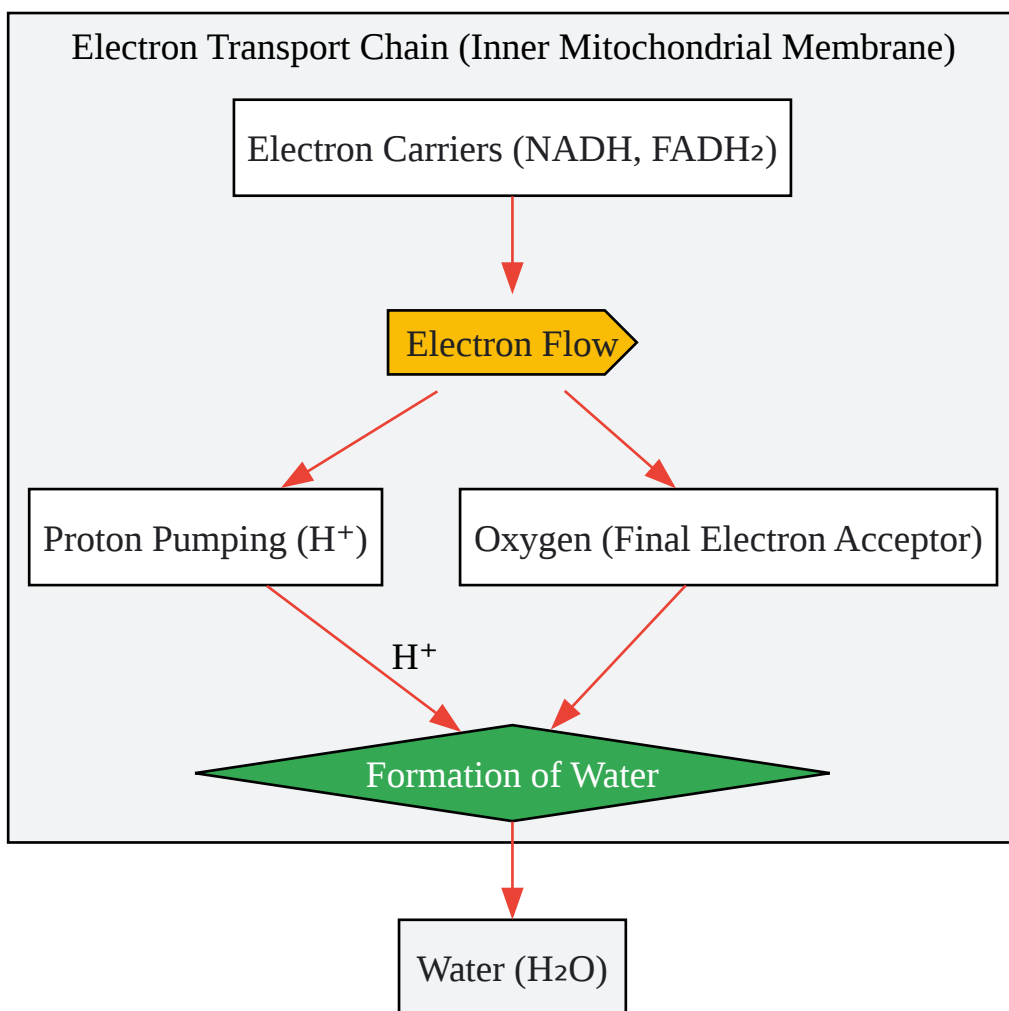
Procedure:

- Set up the reaction chamber, ensuring it is clean and dry.
- Introduce hydrogen and oxygen gas into the chamber in a stoichiometric ratio of 2:1.
- Activate the ignition source to initiate the reaction. A flame and a loud pop may be observed.

- The water vapor produced is passed through a condenser to collect liquid water.
- Verify the product is water through physical and chemical tests (e.g., boiling point, reaction with anhydrous copper(II) sulfate).

Logical Flow of Water Synthesis from Elements





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